

A Comprehensive Technical Guide to the Physicochemical Properties of 3-(Trifluoromethoxy)benzamide

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Compound of Interest

Compound Name: 3-(Trifluoromethoxy)benzamide

Cat. No.: B1297529

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **3-(trifluoromethoxy)benzamide**, a compound of interest in medicinal chemistry and drug development. The trifluoromethoxy group can impart unique properties to molecules, such as enhanced metabolic stability and bioavailability. A thorough understanding of its physical properties, including melting and boiling points, is crucial for its application in synthesis and formulation.

Physicochemical Data of 3-(Trifluoromethoxy)benzamide

The following table summarizes the key physical and chemical data for **3-(trifluoromethoxy)benzamide**.

| Property | Value | Source |
|-------------------|--|--------|
| CAS Number | 658-91-3 | [1][2] |
| Molecular Formula | C ₈ H ₆ F ₃ NO ₂ | [3] |
| Molecular Weight | 205.14 g/mol | [1] |
| Melting Point | 115-117 °C | [1][2] |
| Boiling Point | 233.8 ± 40.0 °C (Predicted) | [2] |
| Physical Form | Solid | [1][2] |
| Purity | 98% | [1] |
| Hazard Class | Irritant | [2] |

Experimental Protocols

While specific experimental protocols for the determination of the melting and boiling points of **3-(trifluoromethoxy)benzamide** are not detailed in the provided literature, standard methodologies are described below. These protocols represent common laboratory practices for such determinations.

1. Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. The capillary method is a common and accurate technique for this measurement.

- Apparatus: Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar), capillary tubes, thermometer.
- Procedure:
 - A small, finely powdered sample of **3-(trifluoromethoxy)benzamide** is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.

- The sample is heated at a steady rate (e.g., 10-20 °C/min) until the temperature is about 15-20 °C below the expected melting point.
- The heating rate is then reduced to 1-2 °C/min to allow for accurate determination.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range, and the temperature at which the entire solid has turned into a clear liquid is recorded as the end of the range.

2. Boiling Point Determination (Distillation Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor. For a solid compound like **3-(trifluoromethoxy)benzamide**, this would be determined at reduced pressure to avoid decomposition.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, vacuum source.
- Procedure:
 - A sample of **3-(trifluoromethoxy)benzamide** is placed in the distillation flask.
 - The apparatus is assembled for simple or fractional distillation. The system is connected to a vacuum source to reduce the pressure.
 - The sample is heated gently.
 - The temperature is recorded when the liquid boils and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded pressure.
 - A nomograph can be used to correct the boiling point to standard atmospheric pressure if necessary.

Visualized Workflows

The following diagrams illustrate generalized workflows relevant to the characterization and synthesis of chemical compounds like **3-(trifluoromethoxy)benzamide**.

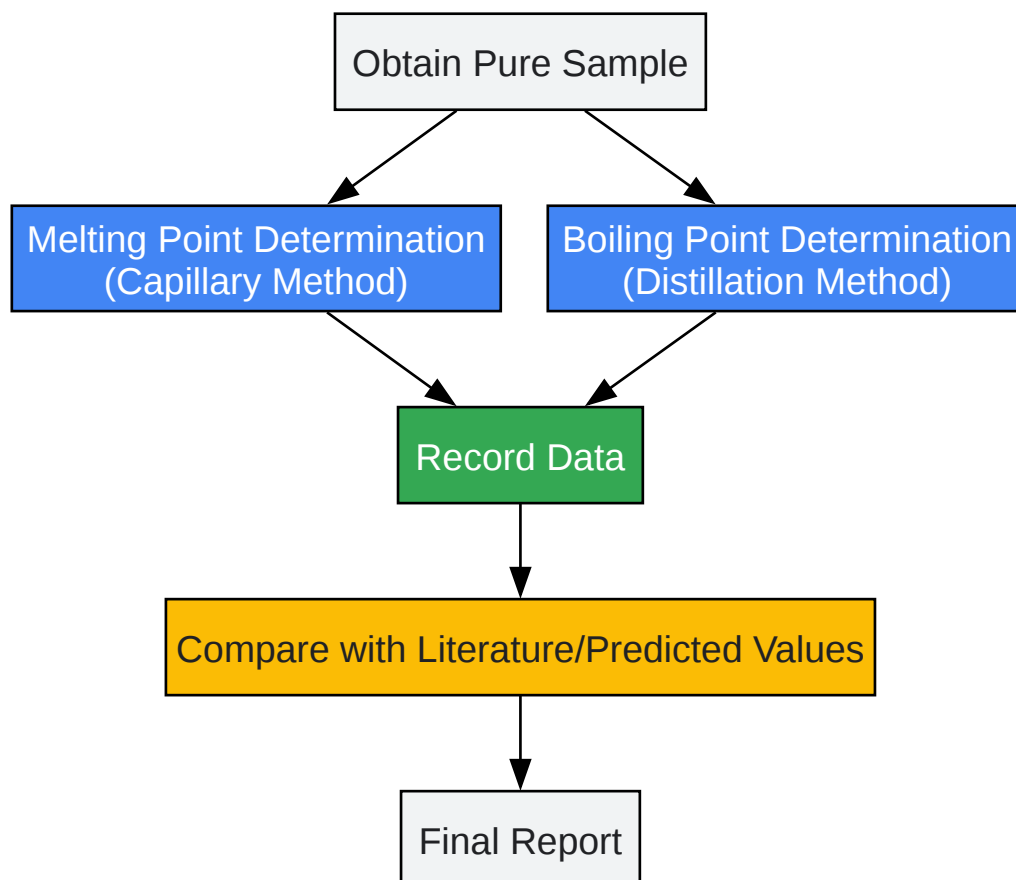


Diagram 1: General Workflow for Physical Property Determination

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Caption: General workflow for determining the physical properties of a chemical compound.

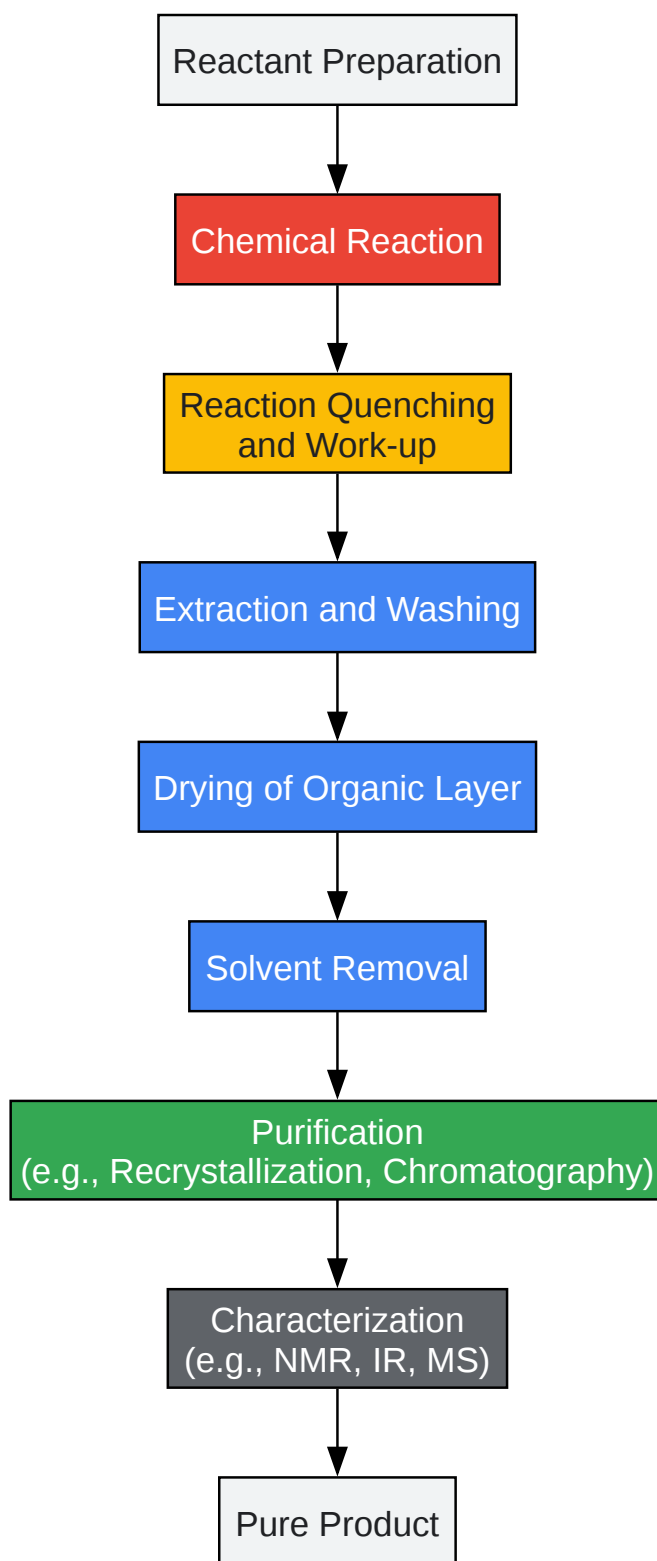


Diagram 2: General Workflow for Chemical Synthesis and Purification

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Caption: A generalized workflow for the synthesis and purification of a chemical compound.

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References

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